

using 3-Fluoro-2-nitro-N-phenylaniline as a pharmaceutical intermediate

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Compound of Interest

Compound Name: 3-Fluoro-2-nitro-N-phenylaniline

CAS No.: 930791-49-4

Cat. No.: B3307055

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Application Note: **3-Fluoro-2-nitro-N-phenylaniline** in the Synthesis of Monoamine Reuptake Modulators

Strategic Utility in Medicinal Chemistry

3-Fluoro-2-nitro-N-phenylaniline is a highly functionalized diarylamine that serves as a cornerstone intermediate in the synthesis of complex heterocyclic therapeutics[1]. The strategic placement of the nitro group ortho to the diarylamine linkage allows for facile reduction to a 1,2-diamine, which is the primary precursor for benzimidazole and benzotriazole scaffolds[2]. Furthermore, the meta-fluoro substituent enhances the lipophilicity and metabolic stability of downstream active pharmaceutical ingredients (APIs). Because of these structural advantages, this intermediate is highly valuable in the development of central nervous system (CNS) agents, specifically as intended for the treatment of vasomotor symptoms (VMS) and neuropathic pain[3].

Physicochemical Profiling

Accurate characterization of the intermediate is critical for downstream reaction scaling and purification. Below is the consolidated physicochemical data sourced from [4][5].

Property	Value
Chemical Name	3-Fluoro-2-nitro-N-phenylaniline
CAS Registry Number	930791-49-4
Molecular Formula	C12H9FN2O2
Molecular Weight	232.21 g/mol
Storage Conditions	Sealed in dry, 2-8°C
SMILES Code	<chem>O=C=CC=C1NC2=CC=CC=C2)[O-]</chem>

Mechanistic Rationale for Synthetic Workflows

The synthesis and utilization of **3-fluoro-2-nitro-N-phenylaniline** rely on two fundamental, high-yielding transformations:

- **Upstream S_NAr Amination:** The intermediate is synthesized via a Nucleophilic Aromatic Substitution (S_NAr) between 1,3-difluoro-2-nitrobenzene and aniline[6]. The strongly electron-withdrawing nitro group activates the ortho-fluorine atoms. By using a sterically hindered base, the aniline nitrogen is deprotonated to increase its nucleophilicity without the base itself competing for the electrophilic carbon. Once the first substitution occurs, the newly introduced amine donates electron density into the ring, deactivating the second fluorine atom and preventing over-substitution.
- **Downstream Catalytic Hydrogenation:** To prepare the molecule for cyclization into a pharmacophore, the nitro group must be reduced. Catalytic hydrogenation using Palladium on Carbon (Pd/C) is preferred over dissolving metal reductions (e.g., Fe/HCl) because it avoids the generation of heavy metal waste, prevents potential defluorination, and simplifies purification[7].

Validated Experimental Protocols

The following protocols are engineered as self-validating systems, incorporating in-process analytical checks to ensure high-fidelity execution.

Protocol A: Synthesis of **3-Fluoro-2-nitro-N-phenylaniline** via SNAr Objective: Achieve highly selective mono-amination of 1,3-difluoro-2-nitrobenzene.

- Preparation: Charge a flame-dried, nitrogen-purged reaction vessel with 1,3-difluoro-2-nitrobenzene (1.0 g, 6.29 mmol) and anhydrous Tetrahydrofuran (THF) (20 mL)[6].
- Reagent Addition: Add aniline (0.58 g, 6.29 mmol) to the stirring solution.
- Base Introduction (Causality): Portion-wise, add Sodium tert-butoxide (1.2 g, 12.58 mmol)[6]. Rationale: Portion-wise addition controls the exothermic deprotonation of aniline, preventing thermal degradation of the reactants. The steric bulk of the tert-butoxide ion prevents it from acting as a competing nucleophile.
- Reaction Monitoring (Self-Validation): Stir the mixture at room temperature. Monitor the reaction via Thin Layer Chromatography (TLC) using a Hexanes:Ethyl Acetate (8:2) mobile phase. The reaction is deemed complete when the UV-active starting material spot disappears, replaced by a distinct bright yellow/orange spot indicative of the nitro-diarylamine product.
- Workup & Isolation: Quench the reaction with saturated aqueous NH₄Cl to neutralize residual base. Extract the aqueous layer with Ethyl Acetate (3 x 15 mL). Wash the combined organic layers with brine, dry over anhydrous Na₂SO₄, and concentrate under reduced pressure to yield the crude product (approx. 78% yield)[3].

Protocol B: High-Pressure Catalytic Hydrogenation to 1,2-Diamine Objective: Reduce the nitro group to yield 3-fluoro-N1-phenylbenzene-1,2-diamine for subsequent heterocyclic cyclization.

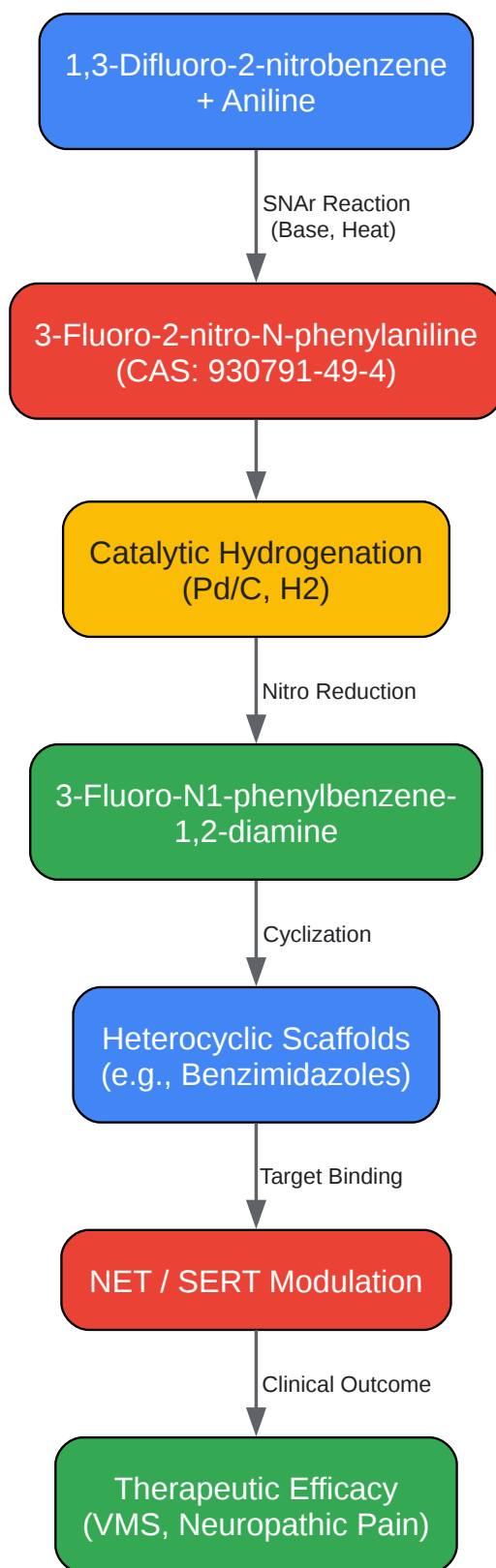
- Preparation: In a Parr shaker vessel, dissolve **3-fluoro-2-nitro-N-phenylaniline** (1.15 g, 4.9 mmol) in HPLC-grade Methanol (30 mL)[7]. Rationale: Methanol provides optimal hydrogen gas solubility, accelerating the multiphase reaction.
- Catalyst Addition: Carefully add 10% Palladium on Charcoal (ca. 200 mg)[7]. Safety Note: Pd/C is highly pyrophoric. Wet the catalyst with a small amount of solvent under a nitrogen blanket before exposing it to the bulk organic mixture.
- Hydrogenation: Purge the vessel with nitrogen (3x), then with hydrogen gas (3x). Pressurize the vessel to 50 psi H₂ and begin agitation[3]. Rationale: 50 psi provides sufficient driving

force for rapid nitro reduction while remaining below the threshold that might trigger hydrodefluorination.

- **Reaction Monitoring (Self-Validation):** Monitor the pressure gauge. The reaction is complete when hydrogen uptake ceases (pressure stabilizes) for at least 15 minutes (typically takes ~2 hours)[7]. Confirm completion via LC-MS, ensuring the mass shift from M=232 (nitro) to M=202 (diamine).
- **Filtration:** Vent the hydrogen safely. Filter the mixture through a pad of Celite to remove the Pd/C catalyst[7]. Wash the Celite pad with fresh methanol (20 mL).
- **Concentration:** Evaporate the combined methanolic filtrates under reduced pressure to isolate the diamine intermediate, which should be used immediately in the next cyclization step to prevent oxidative degradation.

Pathway & Workflow Visualization

The following diagram illustrates the synthetic pipeline from raw building blocks to the final therapeutic application in treating vasomotor symptoms (VMS) and neurological disorders[2].



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Fig 1: Synthetic pipeline of **3-Fluoro-2-nitro-N-phenylaniline** and its downstream pharmacological utility.

References

- Title: WO2007041023A1 - 1-(1H-indol-1-yl)-3-(methylamino)-1-phenylpropan-2-ol derivatives and related compounds as modulators of the monoamine reuptake for the treatment of vasomotor symptoms (VMS)

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Sources

- 1. 930791-49-4|3-Fluoro-2-nitro-N-phenylaniline|BLDpharm [bldpharm.com]
- 2. WO2007041023A1 - 1- (1h- indol- 1-yl) -3- (methylamino) -1- phenylpropan-2-ol derivatives and related compounds as modulators of the monoamine reuptake for the treatment of vasomotor symptoms (vms) - Google Patents [patents.google.com]
- 3. WO2007041023A1 - 1- (1h- indol- 1-yl) -3- (methylamino) -1- phenylpropan-2-ol derivatives and related compounds as modulators of the monoamine reuptake for the treatment of vasomotor symptoms (vms) - Google Patents [patents.google.com]
- 4. Page loading... [wap.guidechem.com]
- 5. 3-氟-2-硝基-n-苯基苯胺_分子量_结构式_性质_CAS号【930791-49-4】_化源网 [chemsrc.com]
- 6. 19064-24-5 | 1,3-Difluoro-2-nitrobenzene | Fluorinated Building Blocks | Ambeed.com [ambeed.com]
- 7. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
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